

Technical Guide: Solubility Profile of 3-Amino-4-chlorobenzonitrile

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Compound of Interest

Compound Name: 3-Amino-4-chlorobenzonitrile

Cat. No.: B1266679

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Introduction

3-Amino-4-chlorobenzonitrile is a substituted aromatic nitrile of interest in medicinal chemistry and materials science. A thorough understanding of its solubility in various organic solvents is fundamental for its application in synthesis, purification, formulation, and screening. The presence of an amino group and a nitrile moiety, along with a chloro substituent on the benzene ring, imparts a specific polarity that dictates its solubility behavior. This guide provides a comprehensive overview of the available solubility information, outlines a detailed experimental protocol for quantitative solubility determination, and presents a framework for the systematic reporting of such data.

Solubility Data

Quantitative solubility data for **3-Amino-4-chlorobenzonitrile** is not extensively available in peer-reviewed literature. The following table provides a template for the systematic recording of experimentally determined solubility data. It is recommended that researchers utilize the experimental protocols outlined in Section 3 to populate this table with their findings. For comparative purposes, qualitative solubility information for **3-Amino-4-chlorobenzonitrile** and structurally related compounds is also provided.

Table 1: Experimental Solubility of **3-Amino-4-chlorobenzonitrile**

Solvent	Solvent Class	Temperature e (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method
Methanol	Polar Protic	e.g., 25	Record Value	Record Value	e.g., Gravimetric
Ethanol	Polar Protic	e.g., 25	Record Value	Record Value	e.g., Gravimetric
Acetone	Polar Aprotic	e.g., 25	Record Value	Record Value	e.g., Gravimetric
Ethyl Acetate	Polar Aprotic	e.g., 25	Record Value	Record Value	e.g., Gravimetric
Dichloromethane	Halogenated	e.g., 25	Record Value	Record Value	e.g., Gravimetric
Acetonitrile	Polar Aprotic	e.g., 25	Record Value	Record Value	e.g., Gravimetric
Toluene	Non-polar	e.g., 25	Record Value	Record Value	e.g., Gravimetric
Hexane	Non-polar	e.g., 25	Record Value	Record Value	e.g., Gravimetric

Table 2: Qualitative Solubility of **3-Amino-4-chlorobenzonitrile** and Structurally Related Compounds

Compound	Methanol	Ethanol	Acetone	Water	Chloroform	Ethyl Acetate
3-Amino-4-chlorobenzonitrile	Soluble	Data not available	Data not available	Data not available	Data not available	Data not available
3-Aminobenzonitrile	Soluble	Soluble	Soluble	Insoluble	Data not available	Data not available
4-Aminobenzonitrile	Data not available	Soluble	Data not available	Slightly Soluble	Slightly Soluble	Soluble
2-Amino-4-chlorobenzonitrile	Data not available	Recrystallized from	Data not available	Data not available	Data not available	Data not available
4-Chlorobenzonitrile	Data not available	Data not available	Data not available	Low solubility	Data not available	Data not available

Experimental Protocols for Solubility Determination

The following protocols describe standard methods for the quantitative determination of the solubility of **3-Amino-4-chlorobenzonitrile** in organic solvents.

Gravimetric Method

This method involves the preparation of a saturated solution, followed by the evaporation of the solvent to determine the mass of the dissolved solute.

Materials:

- **3-Amino-4-chlorobenzonitrile**
- Selected organic solvents (analytical grade)
- Vials with screw caps

- Temperature-controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.45 µm PTFE)
- Evaporating dish or pre-weighed vials

Procedure:

- Add an excess amount of **3-Amino-4-chlorobenzonitrile** to a vial containing a known volume of the selected solvent. The presence of undissolved solid is crucial to ensure saturation.
- Seal the vial and place it in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- After equilibration, cease agitation and allow the undissolved solid to settle.
- Carefully withdraw a known volume of the supernatant using a syringe fitted with a filter to remove any suspended particles.
- Transfer the clear, saturated solution to a pre-weighed evaporating dish or vial.
- Record the exact volume of the solution transferred.
- Evaporate the solvent under a gentle stream of nitrogen or in a fume hood at an appropriate temperature.
- Once the solvent has completely evaporated, weigh the dish or vial containing the solid residue.

- The mass of the dissolved solute is the final weight minus the initial weight of the empty container.
- Calculate the solubility in g/100 mL or mol/L.

UV-Vis Spectrophotometric Method

This method is suitable if **3-Amino-4-chlorobenzonitrile** exhibits a characteristic UV-Vis absorbance in the chosen solvent. A calibration curve must first be established.

Materials:

- **3-Amino-4-chlorobenzonitrile**
- Selected organic solvent (UV-grade)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance
- Materials for preparing a saturated solution as described in the gravimetric method.

Procedure: Part A: Preparation of Calibration Curve

- Prepare a stock solution of known concentration of **3-Amino-4-chlorobenzonitrile** in the chosen solvent.
- Prepare a series of standard solutions of decreasing concentrations by serial dilution of the stock solution.
- Measure the absorbance of each standard solution at the wavelength of maximum absorbance (λ_{max}).
- Plot a graph of absorbance versus concentration to generate a calibration curve. The curve should be linear and pass through the origin (or be corrected for a blank).

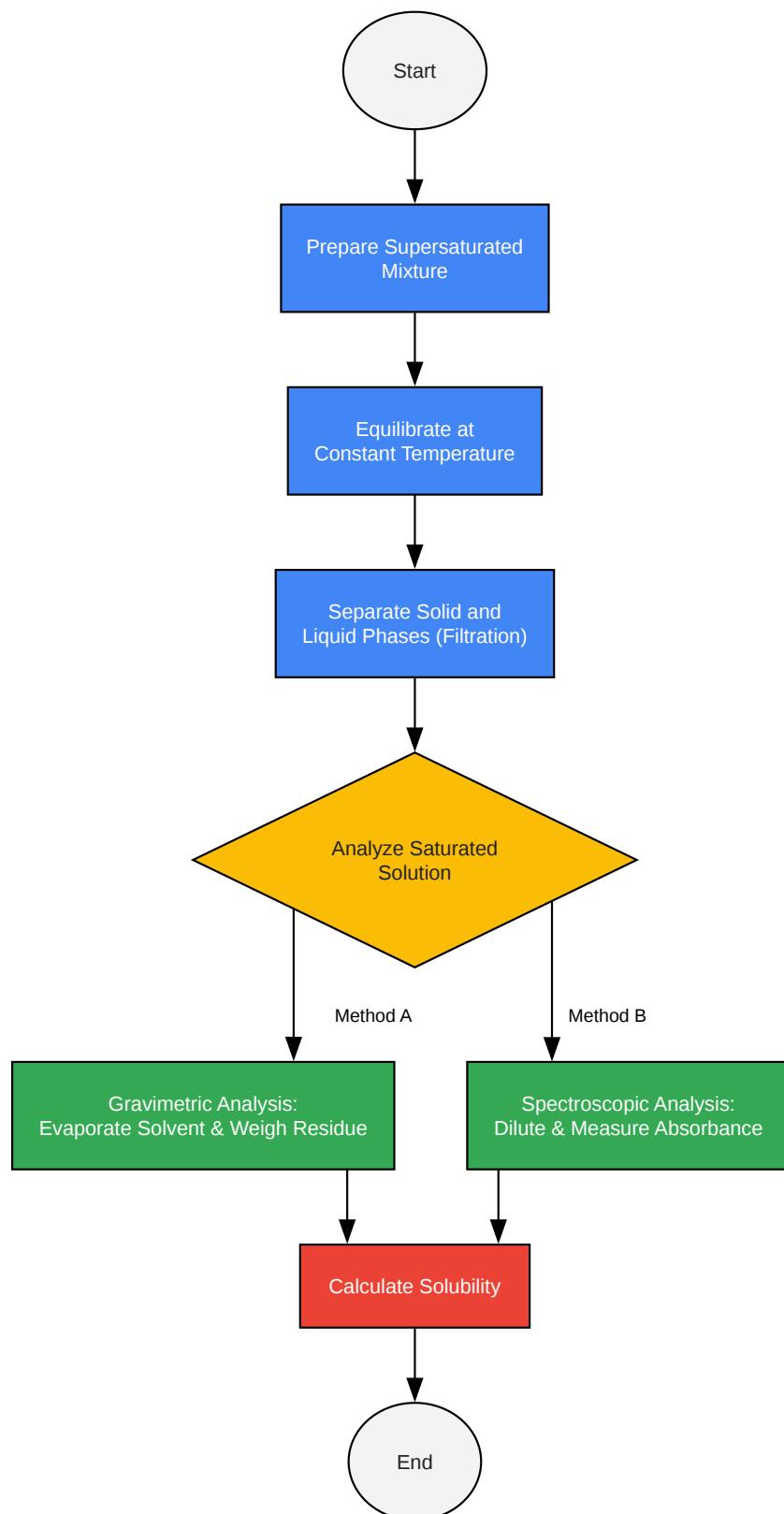
Part B: Determination of Solubility

- Prepare a saturated solution of **3-Amino-4-chlorobenzonitrile** in the same solvent as described in the gravimetric method (steps 1-4).
- Withdraw a sample of the clear supernatant and dilute it with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
- Measure the absorbance of the diluted solution at λ_{max} .
- Use the calibration curve to determine the concentration of the diluted solution.
- Calculate the concentration of the original saturated solution by accounting for the dilution factor.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the general workflow for the experimental determination of solubility.

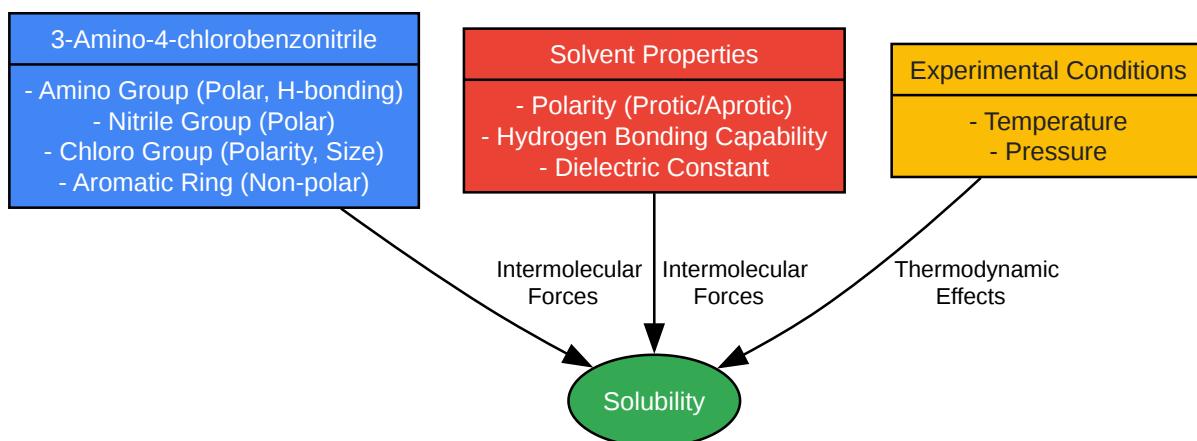


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Caption: Workflow for Solubility Determination.

Logical Relationship of Solubility Factors

The solubility of **3-Amino-4-chlorobenzonitrile** is governed by the interplay between its molecular structure and the properties of the solvent.



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Caption: Factors Influencing Solubility.

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